

Personal protective equipment for handling 2-Chloro-5-(trifluoromethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethoxy)aniline

Cat. No.: B1314244

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-5-(trifluoromethyl)aniline

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with 2-Chloro-5-(trifluoromethyl)aniline (CAS No. 121-50-6). The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical Identifier:

- Name: 2-Chloro-5-(trifluoromethyl)aniline
- CAS Number: 121-50-6
- Molecular Formula: $C_7H_5ClF_3N$ ^{[1][2]}

Hazard Identification and Safety Summary

2-Chloro-5-(trifluoromethyl)aniline is a hazardous chemical that requires careful handling. It is harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the skin, eyes, and respiratory tract.^{[3][4]}

Hazard Classification	Description	Precautionary Statements
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[3][4]	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[5][6]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin.[3][4]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled.[3][4]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5][6]
Skin Irritation	Causes skin irritation.[3][5]	P332+P313: If skin irritation occurs: Get medical advice/attention.[7]
Eye Irritation	Causes serious eye irritation.[5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
Respiratory Irritation	May cause respiratory irritation.[4][5]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
Aquatic Toxicity	Toxic to aquatic life with long lasting effects.[5]	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for handling 2-Chloro-5-(trifluoromethyl)aniline.

PPE Category	Item	Material/Type Recommendation	Purpose
Hand Protection	Chemical-resistant gloves	Incidental Contact (Splash Protection): Nitrile rubber (min. 5 mil). Change gloves immediately upon contamination. [1] [8] Extended Contact: Viton or Silver Shield/Norfoil gloves provide the highest level of chemical resistance for chlorinated and aromatic solvents. [1] [9] [10] Neoprene is another option but offers less protection against halogenated hydrocarbons. [1] [9] [11]	To prevent skin contact and absorption. [4]
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles that form a tight seal with the face. A face shield should be worn over the goggles for maximum protection. [4]	To protect eyes and face from splashes and vapors. [4]
Body Protection	Laboratory Coat or Chemical Protective Suit	A standard lab coat may be sufficient for small quantities. For larger quantities or tasks with a higher risk of splashing, a	To protect skin from contamination.

		chemically resistant apron or a full protective suit is recommended.[4]	
Respiratory Protection	NIOSH-approved Respirator	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with organic vapor cartridges.	To prevent inhalation of harmful vapors.

Experimental Protocols: Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential for the safe handling of 2-Chloro-5-(trifluoromethyl)aniline.

Preparation and Engineering Controls

- Ventilation: Always handle 2-Chloro-5-(trifluoromethyl)aniline in a properly functioning chemical fume hood.[12]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[5]
- Spill Kit: Have a chemical spill kit readily available that contains inert absorbent materials (e.g., sand, vermiculite), and appropriate waste containers.

Handling Procedure

- Don PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the PPE table.

- Inspect Container: Check the container for any damage or leaks before opening.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes and the generation of aerosols.
- Keep Container Closed: Keep the container tightly sealed when not in use.[\[12\]](#)
- Avoid Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[4\]](#) Remove and properly dispose of contaminated gloves.

Emergency and Spill Procedures

- In Case of Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[5\]](#)[\[13\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)[\[13\]](#)
- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[13\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)
- Small Spills: For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite). Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[\[3\]](#)[\[5\]](#)
- Large Spills: Evacuate the area immediately. Contact your institution's emergency response team.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

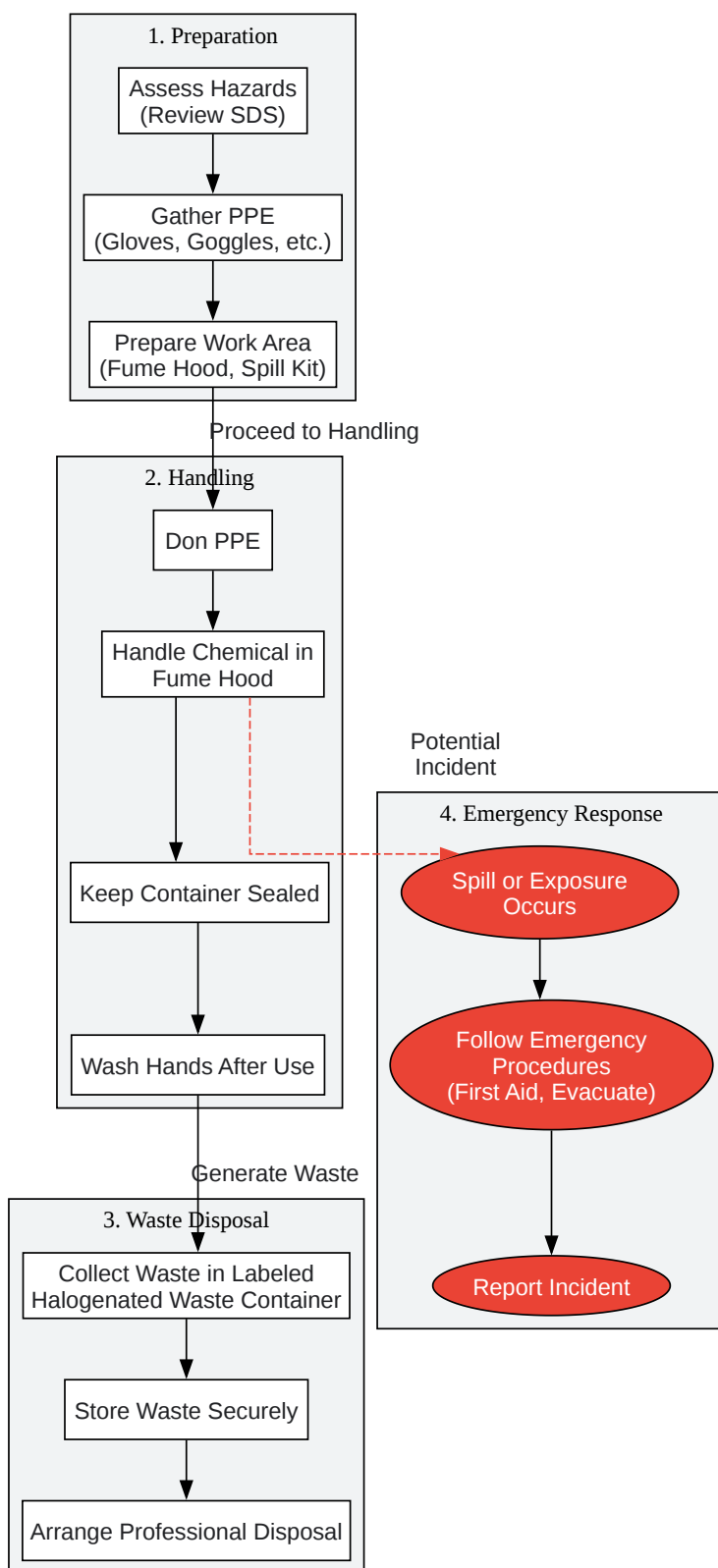
Waste Segregation and Collection

- **Waste Stream:** 2-Chloro-5-(trifluoromethyl)aniline is a halogenated organic compound. It must be collected as hazardous chemical waste.[3][12]
- **Segregation:** Keep halogenated waste separate from non-halogenated waste streams to prevent dangerous reactions and to facilitate proper disposal.[2][14]
- **Container:** Use a designated, compatible, and clearly labeled waste container with a secure lid. The label should read "Halogenated Organic Waste" and list the chemical constituents.[3][15]

Disposal Procedure

- **Collection:** Collect all waste containing 2-Chloro-5-(trifluoromethyl)aniline, including contaminated labware, PPE, and absorbent materials, in the designated hazardous waste container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service.[3][4] Do not pour this chemical down the drain.[3]
- **Empty Containers:** Triple-rinse empty containers with a suitable solvent. The rinsate should be collected as halogenated waste. Once decontaminated, the container can be disposed of according to institutional guidelines.[15]

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for handling 2-Chloro-5-(trifluoromethyl)aniline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 2. documents.uow.edu.au [documents.uow.edu.au]
- 3. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 4. hpc-standards.com [hpc-standards.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. ehhs.upenn.edu [ehhs.upenn.edu]
- 9. safety.caltech.edu [safety.caltech.edu]
- 10. safety.nmsu.edu [safety.nmsu.edu]
- 11. southalabama.edu [southalabama.edu]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]
- 13. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 14. rtong.people.ust.hk [rtong.people.ust.hk]
- 15. otago.ac.nz [otago.ac.nz]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-5-(trifluoromethoxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314244#personal-protective-equipment-for-handling-2-chloro-5-trifluoromethoxy-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com